

Isopropyl 4-Aminophenyl Carbamate: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *propan-2-yl N-(4-aminophenyl)carbamate*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the critical physical and chemical properties of isopropyl 4-aminophenyl carbamate. As a key building block in pharmaceutical synthesis, a thorough understanding of its characteristics is paramount for successful drug development and manufacturing. This document is intended to serve as a detailed technical resource, consolidating essential data for laboratory and industrial applications.

Chemical Identity and Structural Elucidation

Isopropyl 4-aminophenyl carbamate, identified by the CAS Number 6944-19-0, possesses the molecular formula $C_{10}H_{14}N_2O_2$. Its structure consists of a para-substituted benzene ring with an amino group and an isopropyl carbamate moiety.

Molecular Structure:

Figure 1: Chemical structure of isopropyl 4-aminophenyl carbamate. This diagram illustrates the connectivity of atoms, highlighting the key functional groups.

Physicochemical Properties

The physical and chemical properties of a compound are fundamental to its handling, formulation, and biological activity. The table below summarizes the key physicochemical data for isopropyl 4-aminophenyl carbamate.

Property	Value	Reference(s)
Molecular Weight	194.22 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	84-87 °C	[2]
Boiling Point	190-192 °C at 0.5 mmHg	
Solubility	Insoluble in water. Soluble in methanol.	[3]
pKa	The pKa of the anilinic nitrogen is estimated to be around 4-5, typical for anilines. The carbamate proton is significantly less acidic.	[4][5]
LogP	1.83 (Predicted)	

Table 1: Key Physicochemical Properties of Isopropyl 4-Aminophenyl Carbamate.

Spectroscopic and Analytical Data

Spectroscopic data is crucial for the unambiguous identification and purity assessment of a compound. The following sections detail the expected spectral characteristics of isopropyl 4-aminophenyl carbamate.

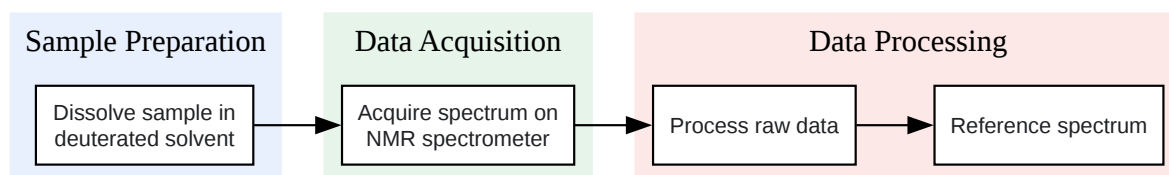
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule.

^1H NMR (Proton NMR)

Experimental Protocol: Acquiring a ^1H NMR Spectrum

- **Sample Preparation:** Accurately weigh 5-10 mg of the compound and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
- **Instrumentation:** Utilize a 300 MHz or higher NMR spectrometer.
- **Data Acquisition:** Acquire the spectrum using standard parameters. Ensure a sufficient number of scans to obtain a good signal-to-noise ratio.
- **Data Processing:** Process the raw data, including Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the residual solvent peak.



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Figure 2: A streamlined workflow for obtaining a ^1H NMR spectrum.

Expected Chemical Shifts (in CDCl_3):

- δ 1.2-1.3 ppm (d, 6H): The six protons of the two methyl groups on the isopropyl moiety, appearing as a doublet due to coupling with the methine proton.
- δ 3.6 ppm (br s, 2H): The two protons of the primary amine group. The chemical shift and peak shape can vary with concentration and solvent.
- δ 4.9-5.1 ppm (sept, 1H): The single proton of the isopropyl methine group, split into a septet by the six adjacent methyl protons.

- δ 6.6-6.7 ppm (d, 2H): The two aromatic protons ortho to the amino group.
- δ 7.1-7.2 ppm (d, 2H): The two aromatic protons ortho to the carbamate group.
- δ 7.8 ppm (br s, 1H): The proton of the carbamate NH group.

¹³C NMR (Carbon-13 NMR)

Expected Chemical Shifts (in CDCl₃):

- δ 22 ppm: The two equivalent methyl carbons of the isopropyl group.
- δ 68 ppm: The methine carbon of the isopropyl group.
- δ 115 ppm: The two aromatic carbons ortho to the amino group.
- δ 121 ppm: The two aromatic carbons ortho to the carbamate group.
- δ 130 ppm: The aromatic carbon attached to the carbamate group.
- δ 143 ppm: The aromatic carbon attached to the amino group.
- δ 154 ppm: The carbonyl carbon of the carbamate group.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Sample Preparation:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure to ensure good contact and record the spectrum, typically from 4000 to 400 cm⁻¹.
- **Background Subtraction:** A background spectrum of the clean, empty ATR crystal should be acquired and subtracted from the sample spectrum.

Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
3400-3200	N-H	Stretching (amine and carbamate)
2980-2850	C-H	Stretching (aliphatic)
1700-1670	C=O	Stretching (carbamate carbonyl)
1620-1580	N-H	Bending (amine)
1540-1500	C=C	Stretching (aromatic)
1250-1200	C-O	Stretching (ester)

Table 2: Key Infrared Absorption Frequencies for Isopropyl 4-Aminophenyl Carbamate.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For isopropyl 4-aminophenyl carbamate, the molecular ion peak (M⁺) would be observed at m/z 194.

Stability and Storage

Proper handling and storage are essential to maintain the integrity of isopropyl 4-aminophenyl carbamate.

- **Stability:** The compound is generally stable under normal conditions. However, it is susceptible to hydrolysis under strong acidic or basic conditions. Carbamates and esters can be prone to hydrolysis, and it is recommended to store the compound in a dry environment. [\[6\]](#)
- **Storage:** It should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, protected from light. For long-term storage, refrigeration at 4°C is recommended.

Safety and Handling

Standard laboratory safety precautions should be observed when handling this compound.

- Hazard Statements: May cause skin and serious eye irritation. May cause respiratory irritation.
- Precautionary Measures: Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Handle in a well-ventilated area or a fume hood.[7]

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